

Introduction to Irbesartan and its Deuterated Analog

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Compound of Interest		
Compound Name:	Irbesartan-d6	
Cat. No.:	B12392479	Get Quote

Irbesartan is a potent, orally active, and selective angiotensin II receptor antagonist, specifically targeting the AT1 subtype.[1][2] Its primary therapeutic use is in the management of hypertension.[1][2] By blocking the binding of angiotensin II to its receptor, Irbesartan prevents vasoconstriction and the release of aldosterone, thereby lowering blood pressure.[3] The chemical structure of Irbesartan is 2-butyl-3-[[4-[2-(2H-1,2,3,4-tetrazol-5-yl)phenyl]phenyl]methyl]-1,3-diazaspiro[4.4]non-1-en-4-one.[2]

In the realm of pharmaceutical research and development, particularly in pharmacokinetics and bioanalytical studies, the use of stable isotope-labeled internal standards is paramount for achieving accurate and precise quantification of drug molecules in biological matrices.

Irbesartan-d6 is the deuterium-labeled analog of Irbesartan.[4] The incorporation of six deuterium atoms into the Irbesartan molecule results in a compound that is chemically identical to the parent drug but has a higher molecular weight. This mass difference allows it to be distinguished from the unlabeled Irbesartan by a mass spectrometer, while its similar physicochemical properties ensure it behaves almost identically during sample preparation and chromatographic separation. This makes Irbesartan-d6 an ideal internal standard for the quantitative analysis of Irbesartan in complex biological samples such as plasma.[4]

Core Application: Internal Standard in Quantitative Bioanalysis

The principal application of **Irbesartan-d6** in research is as an internal standard (IS) in bioanalytical methods, most commonly liquid chromatography-tandem mass spectrometry (LC-





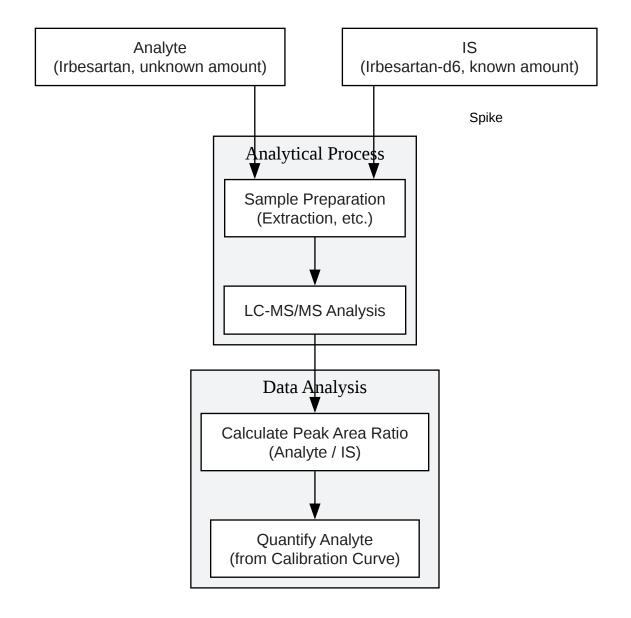


MS/MS).[4][5] The use of a stable isotope-labeled internal standard like **Irbesartan-d6** is considered the gold standard for quantitative bioanalysis due to its ability to compensate for variability at multiple stages of the analytical process, including sample extraction, chromatographic injection, and ionization in the mass spectrometer.

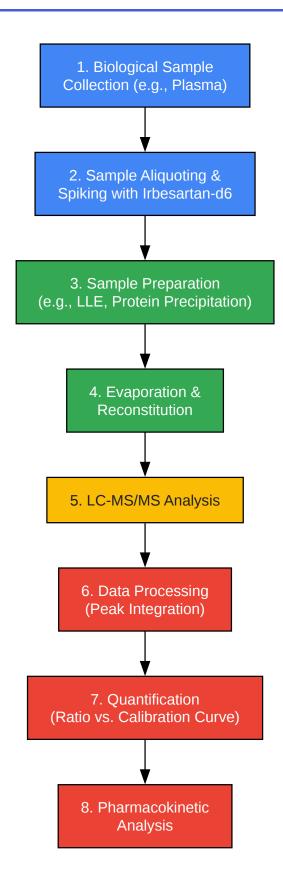
The fundamental principle relies on adding a known amount of **Irbesartan-d6** to all samples, including calibration standards, quality control samples, and the unknown study samples, at the beginning of the sample preparation process. The analyte (Irbesartan) and the internal standard (**Irbesartan-d6**) are then extracted and analyzed together. The ratio of the mass spectrometric response of the analyte to that of the internal standard is used for quantification. This ratiometric approach corrects for potential sample loss during extraction and any fluctuations in instrument response, leading to high precision and accuracy.

Logical Relationship: Principle of Stable Isotope Dilution Analysis









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